

Technical Guide: Physicochemical and Safety Data of CAS 852180-70-2

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: [3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol

Cat. No.: B1310983

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information for the chemical compound with CAS number 852180-70-2. A significant portion of the initial search results for this CAS number were confounded with data for GSK2334470 (CAS 1227911-45-6), a structurally distinct molecule. This guide pertains only to the information available for CAS 852180-70-2. Data for this compound is limited, and a comprehensive technical whitepaper with detailed experimental protocols and signaling pathways, as initially requested, cannot be fully generated based on the available information.

Chemical Identity and Properties

The compound identified by CAS number 852180-70-2 is **[3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol**. It is a heteroaromatic compound.^{[1][2]}

Identifier	Value	Reference
CAS Number	852180-70-2	[3]
Chemical Name	[3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol	[1][3]
Molecular Formula	C10H10N2O2	[3]
Molecular Weight	190.20 g/mol	[3]
Purity	≥95% (As offered by commercial suppliers)	[3]

Safety Data

Comprehensive, experimentally-derived safety data for CAS 852180-70-2 is not readily available in the public domain. The information provided by chemical suppliers is general and lacks specific details. The following is a summary of general safety precautions that should be taken when handling this or any other research chemical of unknown toxicity.

Safety Consideration	General Recommendations
First Aid Measures	If inhaled: Move person into fresh air. If not breathing, give artificial respiration.[4] In case of skin contact: Wash off with soap and plenty of water.[4] In case of eye contact: Flush eyes with water as a precaution.[4] If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[4]
Fire-Fighting Measures	Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide. Wear self-contained breathing apparatus for firefighting if necessary.[4]
Handling and Storage	Handling: Avoid dust formation. Avoid breathing vapours, mist or gas. Provide appropriate exhaust ventilation at places where dust is formed.[4] Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[5][6]
Personal Protective Equipment	Eye/Face Protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). Skin Protection: Handle with gloves. Gloves must be inspected prior to use.[4] Respiratory Protection: Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.[4]

Note: The toxicological properties of this compound have not been thoroughly investigated.[4] Standard laboratory safety protocols should be strictly followed.

Experimental Data and Protocols

There is a notable absence of published, detailed experimental protocols for CAS 852180-70-2 in the public domain. While the compound is available from commercial suppliers, its biological

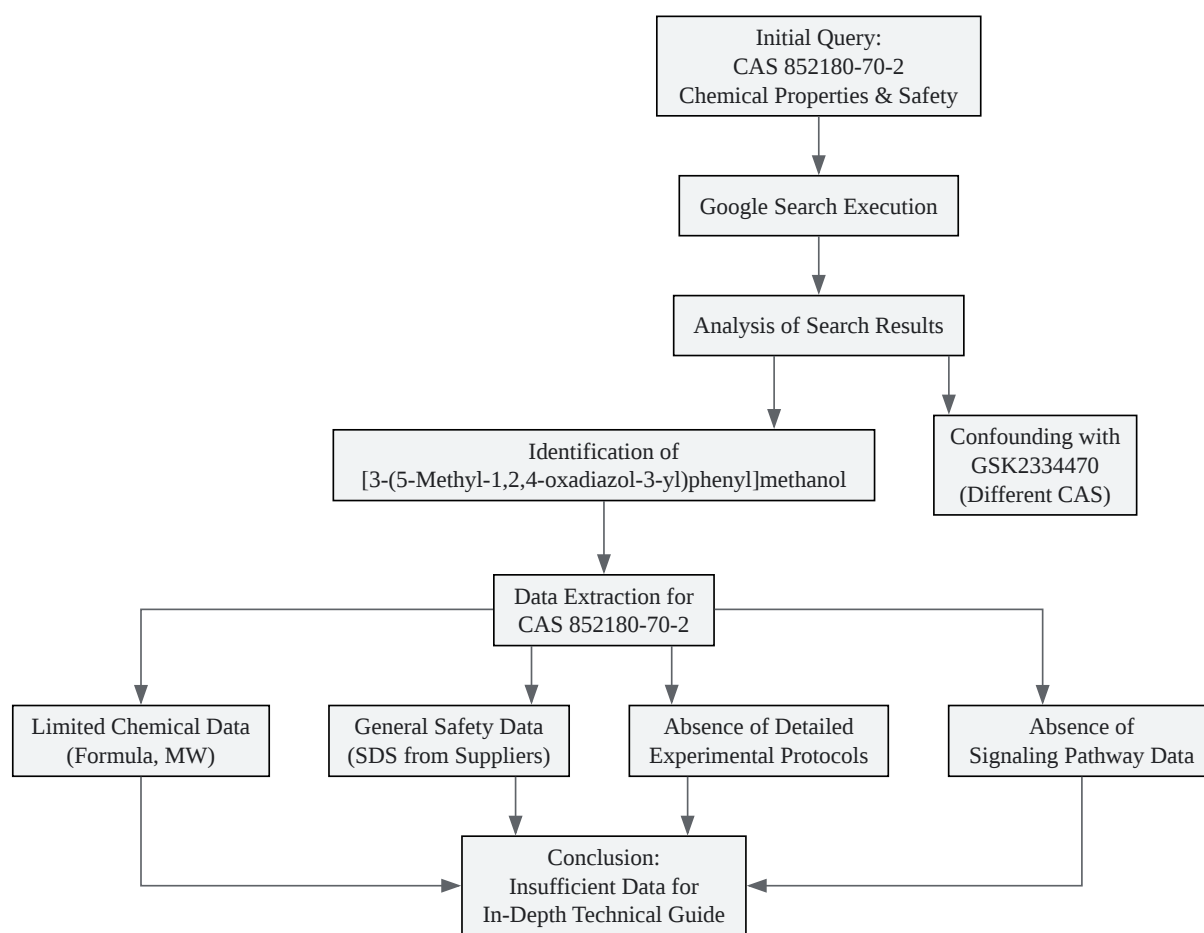
activity and mechanism of action have not been characterized in the provided search results.

Signaling Pathways and Mechanism of Action

No information regarding the signaling pathways or mechanism of action for CAS 852180-70-2 was found. Therefore, the creation of diagrams for signaling pathways is not possible.

Logical Workflow for Information Scarcity

The following diagram illustrates the workflow that led to the conclusion of limited data availability for CAS 852180-70-2.



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Caption: Workflow illustrating the process of data inquiry and the resulting conclusion of data scarcity for CAS 852180-70-2.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical and Safety Data of CAS 852180-70-2]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310983#cas-852180-70-2-chemical-properties-and-safety-data]

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